

In-Depth Technical Guide: 17:0-20:3 PC-d5

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Compound of Interest

Compound Name: 17:0-20:3 PC-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the deuterated phosphatidylcholine, **17:0-20:3 PC-d5**. It is intended for researchers and professionals in the fields of lipidomics, drug development, and biomedical research who utilize stable isotope-labeled lipids as internal standards for quantitative analysis.

Core Compound Data

17:0-20:3 PC-d5, also known as 1-heptadecanoyl-2-eicosatrienoyl-sn-glycero-3-phosphocholine-d5, is a synthetic, deuterated phospholipid. The presence of a heptadecanoic acid (17:0) at the sn-1 position and an eicosatrienoic acid (20:3) at the sn-2 position, combined with a deuterated phosphocholine headgroup, makes it an ideal internal standard for mass spectrometry-based lipidomics. Its distinct mass allows for differentiation from endogenous phosphatidylcholine species, ensuring accurate quantification of lipids in complex biological samples.

Parameter	Value	Source
Synonyms	1-heptadecanoyl-2-eicosatrienoyl-sn-glycero(d5)-3-phosphocholine	[1]
Molecular Weight	803.15 g/mol	[1]
Chemical Formula	C45H79D5NO8P	[1]
CAS Number	2936622-61-4	[1]
Purity	>99%	
Storage	-20°C	[1]

Experimental Protocols

The primary application of **17:0-20:3 PC-d5** is as an internal standard in quantitative lipidomics workflows, typically employing liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below are detailed methodologies for its use.

Lipid Extraction from Biological Samples (Folch Method)

This protocol is a widely used method for extracting lipids from various biological matrices such as plasma, tissues, or cell cultures.[\[2\]](#)

Materials:

- Biological sample (e.g., 100 µL plasma, 10 mg tissue homogenate)
- **17:0-20:3 PC-d5** internal standard solution (in a suitable organic solvent like chloroform or methanol)
- Chloroform
- Methanol
- 0.9% NaCl solution (or ultrapure water)

- Glass centrifuge tubes with PTFE-lined caps
- Nitrogen gas stream or vacuum concentrator

Procedure:

- **Sample Preparation:** Homogenize tissue samples in an appropriate buffer. For liquid samples like plasma, use directly.
- **Internal Standard Addition:** To the sample in a glass tube, add a known amount of **17:0-20:3 PC-d5** internal standard. The amount should be optimized based on the expected concentration of endogenous lipids of interest.
- **Solvent Addition:** Add 20 volumes of a chloroform:methanol (2:1, v/v) mixture to the sample. For example, for 100 μ L of plasma, add 2 mL of the solvent mixture.
- **Extraction:** Vortex the mixture vigorously for 1-2 minutes to ensure thorough mixing and lipid extraction.
- **Phase Separation:** Add 0.2 volumes of 0.9% NaCl solution (e.g., 400 μ L for 2 mL of solvent). Vortex again for 30 seconds.
- **Centrifugation:** Centrifuge the sample at a low speed (e.g., 2000 x g) for 10 minutes to separate the phases. Three layers will be visible: an upper aqueous phase, a protein disk at the interface, and a lower organic phase containing the lipids.
- **Lipid Collection:** Carefully aspirate the lower organic layer using a glass Pasteur pipette and transfer it to a new clean glass tube.
- **Drying:** Evaporate the solvent from the collected organic phase under a gentle stream of nitrogen or using a vacuum concentrator.
- **Reconstitution:** Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis (e.g., methanol, isopropanol, or a mixture of mobile phases).

Quantitative Analysis by LC-MS/MS

This protocol outlines a general approach for the analysis of phosphatidylcholines using a reversed-phase LC coupled to a tandem mass spectrometer.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Reversed-phase C18 or C30 column
- Tandem mass spectrometer (e.g., triple quadrupole or high-resolution mass spectrometer) equipped with an electrospray ionization (ESI) source

LC Conditions (Example):

- Mobile Phase A: Acetonitrile/Water (60:40) with 10 mM ammonium formate and 0.1% formic acid
- Mobile Phase B: Isopropanol/Acetonitrile (90:10) with 10 mM ammonium formate and 0.1% formic acid
- Gradient: A linear gradient from a low to a high percentage of mobile phase B is typically used to elute lipids based on their hydrophobicity.
- Flow Rate: Dependent on the column dimensions (e.g., 0.2-0.5 mL/min for standard bore columns).
- Column Temperature: Typically maintained between 40-60°C.

MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+) is commonly used for the analysis of phosphatidylcholines due to the positive charge on the choline headgroup.
- Detection Mode: Multiple Reaction Monitoring (MRM) is a highly sensitive and selective method for quantification on triple quadrupole mass spectrometers. The precursor ion of the target lipid and its specific fragment ion are monitored. For **17:0-20:3 PC-d5**, the precursor

ion would be its $[M+H]^+$ adduct, and a characteristic fragment would be the phosphocholine headgroup (m/z 184.1, or its deuterated equivalent).

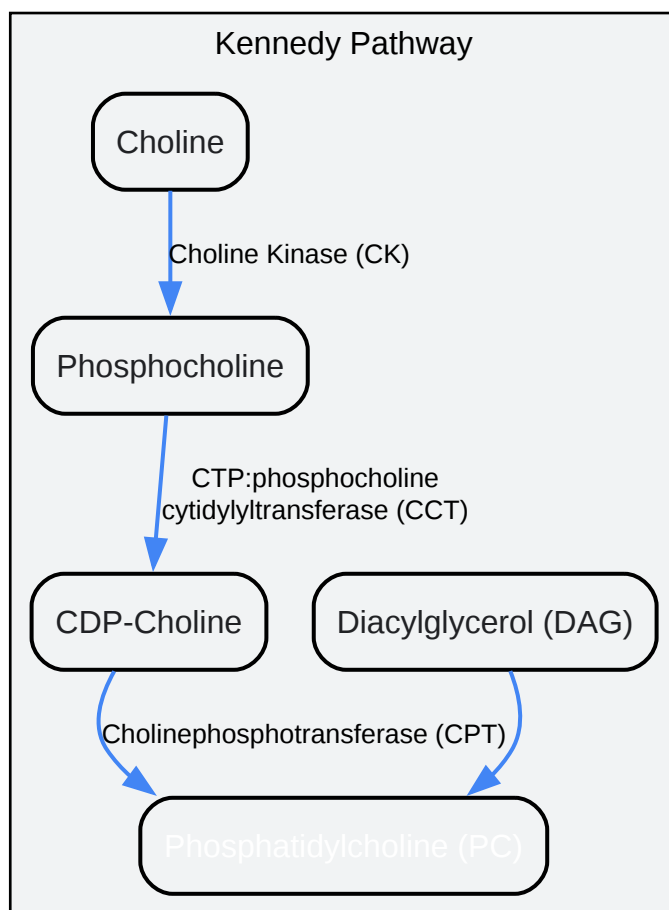
- **Data Analysis:** The peak area of the endogenous phosphatidylcholine species is normalized to the peak area of the **17:0-20:3 PC-d5** internal standard. A calibration curve constructed using known concentrations of the analyte with a fixed amount of the internal standard is used to determine the absolute concentration of the endogenous lipid.

Signaling Pathways

Phosphatidylcholines are not only structural components of cellular membranes but also play crucial roles in cellular signaling.[3][4] The metabolism of PC can generate various second messengers. **17:0-20:3 PC-d5**, as an internal standard, helps in the accurate measurement of endogenous PCs involved in these pathways.

Phosphatidylcholine Biosynthesis (Kennedy Pathway)

The primary pathway for de novo synthesis of phosphatidylcholine in mammalian cells is the Kennedy pathway.[5][6] This pathway involves the sequential conversion of choline to phosphocholine, then to CDP-choline, and finally the transfer of the phosphocholine headgroup to a diacylglycerol (DAG) molecule.

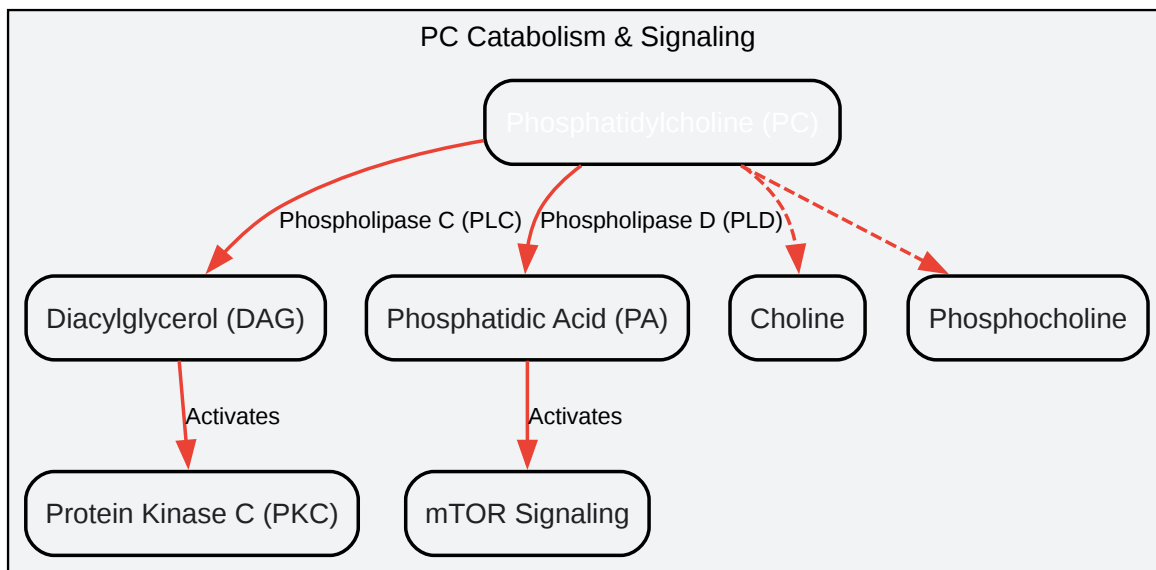


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Caption: The Kennedy Pathway for de novo phosphatidylcholine biosynthesis.

Phosphatidylcholine Catabolism and Second Messenger Generation

Phosphatidylcholine can be hydrolyzed by various phospholipases to generate important signaling molecules.^[7] Phospholipase C (PLC) cleaves PC to produce phosphocholine and diacylglycerol (DAG), a key activator of Protein Kinase C (PKC). Phospholipase D (PLD) hydrolyzes PC to generate phosphatidic acid (PA), another important lipid second messenger, and choline.

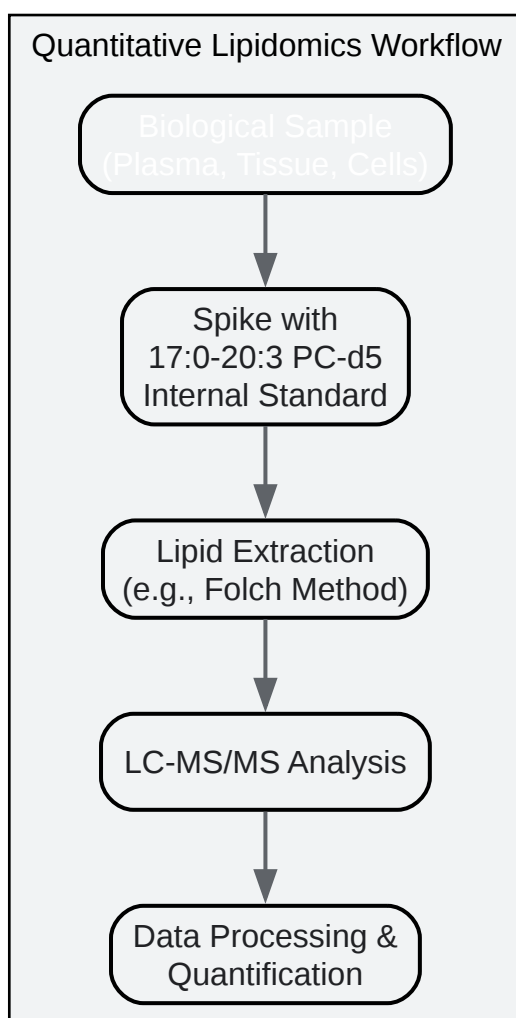


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Caption: Generation of second messengers from phosphatidylcholine catabolism.

Experimental Workflow Visualization

The overall process of using **17:0-20:3 PC-d5** in a typical lipidomics experiment involves several key steps from sample collection to data analysis.



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Caption: A typical experimental workflow for quantitative lipidomics using an internal standard.

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